

Application Notes and Protocols for BMS-351

Administration in Animal Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BMS-351

Cat. No.: B606230

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Introduction

BMS-351 is a potent and selective, non-steroidal inhibitor of CYP17A1 lyase, a critical enzyme in the androgen biosynthesis pathway.[1][2][3] Its high selectivity for the 17,20-lyase activity over the 17 α -hydroxylase activity of CYP17A1, as well as its selectivity against other steroidogenic enzymes like CYP21A2 and CYP11B1, makes it a promising candidate for the treatment of castration-resistant prostate cancer (CRPC).[1] The objective of these application notes is to provide a comprehensive overview of the administration of **BMS-351** in animal models, based on available preclinical data, to guide researchers in designing their in vivo studies.

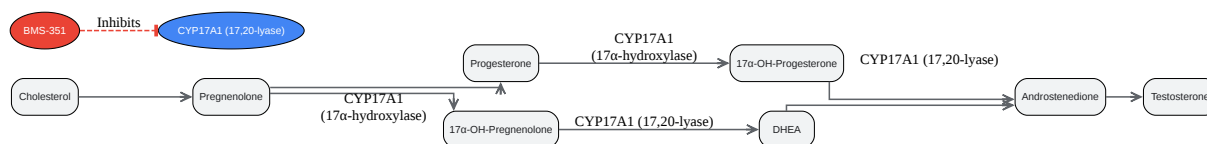
Quantitative Data Summary

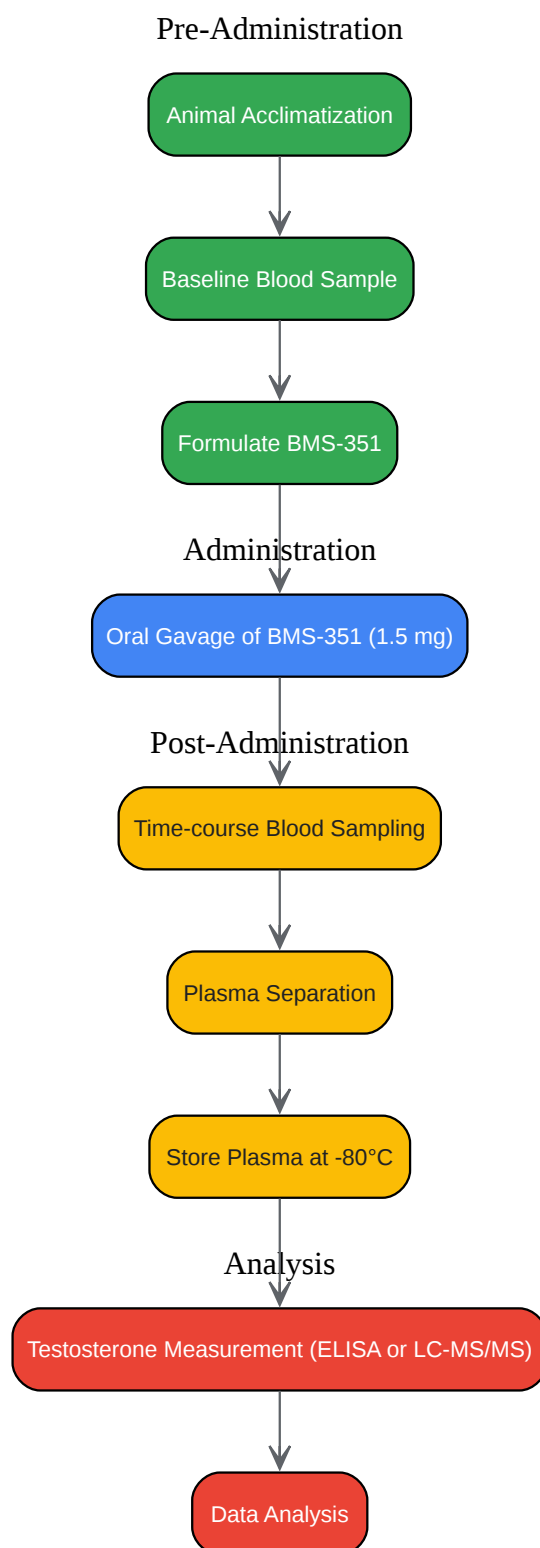
The primary in vivo efficacy data for **BMS-351** comes from a study in castrated cynomolgus monkeys. The results of this study are summarized in the table below.

Animal Model	Compound	Dose	Administration Route	Key Findings	Reference
Castrated Cynomolgus Monkeys	BMS-351	1.5 mg	Not Specified (likely oral)	Remarkable reduction in testosterone levels with minimal glucocorticoid and mineralocorticoid perturbation.	[1] [4]

Signaling Pathway

BMS-351 exerts its therapeutic effect by inhibiting the 17,20-lyase activity of the cytochrome P450 17A1 (CYP17A1) enzyme. This enzyme is a key player in the steroidogenesis pathway, responsible for the conversion of pregnenolone and progesterone into androgens. By selectively blocking this step, **BMS-351** reduces the production of testosterone and other androgens that fuel the growth of prostate cancer.





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